

# 5-Bromo-2-(methylsulphonyl)pyrimidine: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: 5-Bromo-2-(methylsulphonyl)pyrimidine

Cat. No.: B182152

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **5-Bromo-2-(methylsulphonyl)pyrimidine**. The information is curated for researchers and professionals in drug development and related scientific fields. Due to the limited availability of specific quantitative stability data in public literature, this guide synthesizes information from safety data sheets, supplier recommendations, and studies on the chemical class of 2-sulfonylpyrimidines to provide a thorough understanding of the compound's characteristics.

## Chemical and Physical Properties

**5-Bromo-2-(methylsulphonyl)pyrimidine** is a white crystalline powder. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CAS Number	38275-48-8
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub> S
Molecular Weight	237.07 g/mol
Melting Point	130-133 °C
Appearance	White crystalline powder

## Recommended Storage and Handling

Proper storage and handling are crucial for maintaining the integrity and purity of **5-Bromo-2-(methylsulphonyl)pyrimidine**. The recommended conditions are summarized in Table 2.

Condition	Recommendation	Rationale
Temperature	Store at room temperature in a cool location. <sup>[1][2][3][4][5]</sup> Some suppliers offer cold-chain transportation, suggesting refrigeration may be an option for enhanced long-term stability.	Prevents potential thermal degradation.
Atmosphere	Store in a dry, well-ventilated place. <sup>[1]</sup> Keep container tightly closed. <sup>[1]</sup>	The sulfonylpyrimidine class can be susceptible to hydrolysis, making it important to protect from moisture.
Light	Store away from direct light.	While specific photostability data is unavailable, it is a general best practice for complex organic molecules.
Handling	Handle in a well-ventilated area. <sup>[1]</sup> Use personal protective equipment (PPE), including safety goggles and gloves. <sup>[1]</sup>	To avoid inhalation and contact with skin and eyes.

## Stability Profile and Degradation Pathways

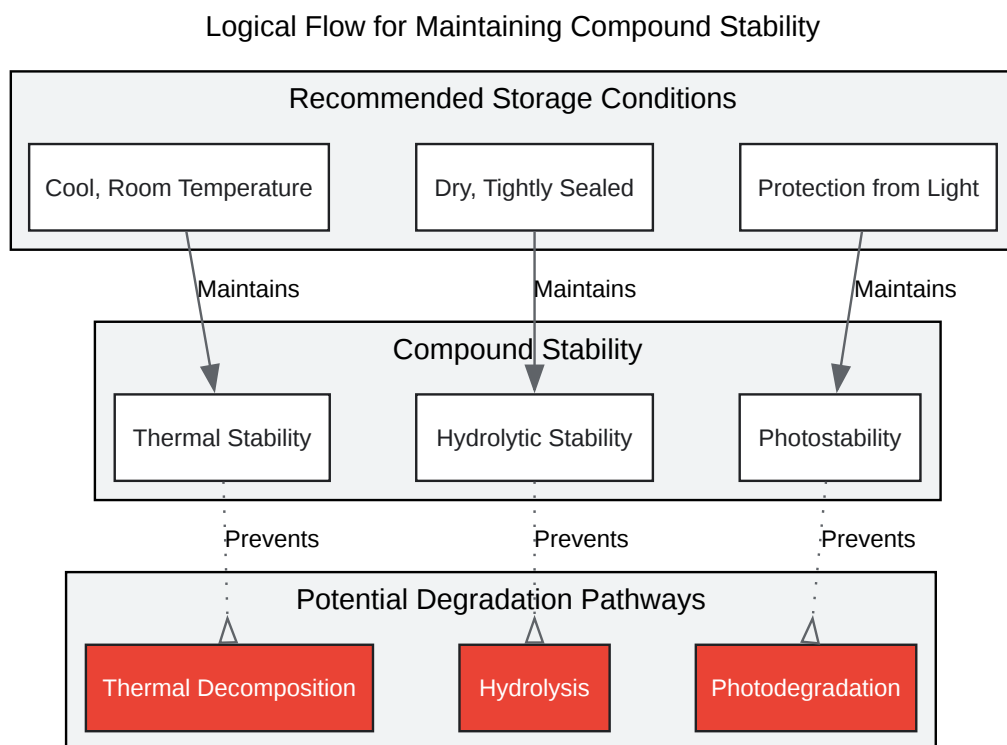
While a definitive stability profile for **5-Bromo-2-(methylsulphonyl)pyrimidine** is not publicly available, with some safety data sheets explicitly stating "no data available" for chemical stability, an understanding of its potential degradation can be inferred from the chemistry of 2-sulfonylpyrimidines.

**Hydrolytic Stability:** 2-Sulfonylpyrimidines are generally considered to have good aqueous stability. However, they can undergo slow, time- and pH-dependent hydrolysis to form the corresponding pyrimidin-2-ol byproduct. This reaction is more likely with derivatives containing strong electron-withdrawing groups. The pyrimidine ring itself contributes to the relative stability

compared to other heterocyclic systems like 1,3,5-triazine, which are highly susceptible to hydrolysis.

**Reactivity with Nucleophiles:** A significant degradation pathway for 2-sulfonylpyrimidines is their reaction with nucleophiles, particularly thiols. This occurs via a nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction, where the sulfonyl group is displaced. This reactivity is a key consideration in experimental design, especially in biological assays containing free thiol groups (e.g., from cysteine residues in proteins or glutathione in cell lysates).

The logical relationship between storage conditions and compound stability is illustrated in the following diagram:



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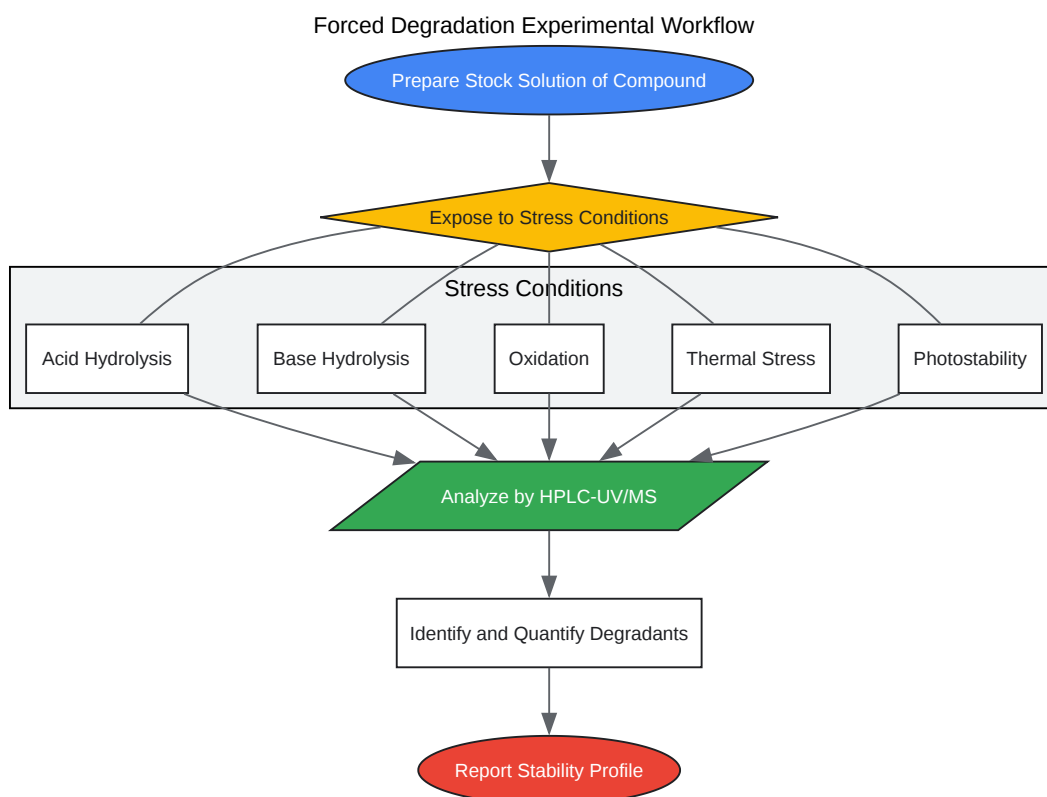
**Caption:** Maintaining Compound Stability.

## Experimental Protocols: Forced Degradation Studies

To generate specific stability data for **5-Bromo-2-(methylsulphonyl)pyrimidine**, forced degradation studies are recommended. These studies intentionally stress the compound to identify potential degradation products and pathways, which is crucial for developing stability-indicating analytical methods. A general experimental workflow is proposed in Table 3, based on ICH guidelines.

Stress Condition	Proposed Methodology	Analytical Technique
Acid Hydrolysis	Dissolve the compound in a suitable solvent and treat with 0.1 N HCl at room temperature and elevated temperature (e.g., 60 °C) for a defined period.	HPLC-UV/MS to monitor for the appearance of degradation products.
Base Hydrolysis	Dissolve the compound in a suitable solvent and treat with 0.1 N NaOH at room temperature and elevated temperature (e.g., 60 °C) for a defined period.	HPLC-UV/MS to identify and quantify any degradation.
Oxidative Degradation	Treat a solution of the compound with a dilute solution of hydrogen peroxide (e.g., 3%) at room temperature.	HPLC-UV/MS to assess oxidative stability.
Thermal Degradation	Expose the solid compound to elevated temperatures (e.g., 80 °C, 100 °C) for a set duration.	HPLC-UV/MS analysis of a dissolved sample to check for degradation.
Photostability	Expose a solution of the compound and the solid compound to a calibrated light source (e.g., Xenon lamp) providing both UV and visible light. A dark control should be run in parallel.	HPLC-UV/MS to determine light sensitivity.

The following diagram outlines a typical workflow for conducting these forced degradation studies:



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**Caption:** Forced Degradation Workflow.

## Conclusion

While specific, quantitative stability data for **5-Bromo-2-(methylsulphonyl)pyrimidine** is not readily available in the public domain, a conservative approach to storage and handling is recommended. Storing the compound in a cool, dry, and dark environment with the container tightly sealed will minimize the risk of potential degradation through hydrolysis or other

pathways. Researchers are strongly encouraged to perform their own stability assessments, such as the forced degradation studies outlined in this guide, to ensure the quality and reliability of their experimental results. The reactivity of the 2-sulfonylpyrimidine core with nucleophiles like thiols should also be a key consideration in the design of in vitro and in vivo experiments.

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